

An In-depth Technical Guide to AMO-1618: Chemical Structure and Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AMO 1618

Cat. No.: B1667252

[Get Quote](#)

For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of the chemical and biological properties of AMO-1618, a widely used plant growth retardant. This document delves into its chemical structure, physicochemical characteristics, and its well-established mechanism of action as an inhibitor of gibberellin biosynthesis.

Chemical Identity and Structure

AMO-1618 is a quaternary ammonium salt. Its systematic name is 4-hydroxy-5-isopropyl-2-methylphenyltrimethylammonium chloride, 1-piperidinecarboxylate. While a definitive CAS number is not readily available in public databases, its chemical identity is well-established in scientific literature.

Molecular Formula: $C_{18}H_{31}ClN_2O_2$

Chemical Structure:

While a 2D structure is not available in the search results, based on its systematic name, the structure consists of a substituted phenyl ring connected to a trimethylammonium chloride group and a piperidinecarboxylate moiety.

Physicochemical Properties

A summary of the known physicochemical properties of AMO-1618 is presented in Table 1. As a quaternary ammonium salt, it exhibits properties typical of this class of compounds, including good water solubility.[\[1\]](#)[\[2\]](#)

Table 1: Physicochemical Properties of AMO-1618

Property	Value	Reference
Appearance	White solid	
Melting Point	151-153 °C	
Solubility	Soluble in water and methanol; Insoluble in ether.	

Mechanism of Action: Inhibition of Gibberellin Biosynthesis

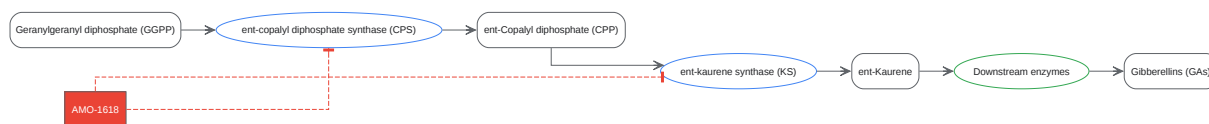
AMO-1618 is a potent inhibitor of gibberellin (GA) biosynthesis in plants.[\[3\]](#)[\[4\]](#)[\[5\]](#) Gibberellins are a class of diterpenoid hormones that play crucial roles in various developmental processes, including stem elongation, seed germination, and flowering. AMO-1618 exerts its inhibitory effect by targeting the early steps of the GA biosynthesis pathway.[\[3\]](#)[\[4\]](#)[\[5\]](#)

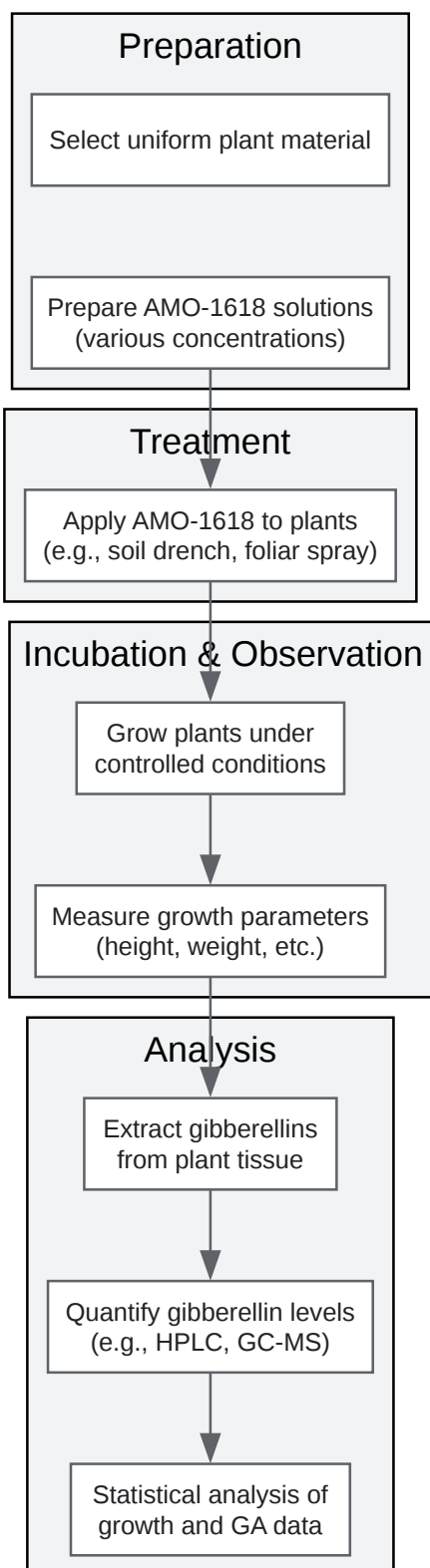
Specifically, it blocks the activity of two key enzymes:

- ent-copalyl diphosphate synthase (CPS): This enzyme catalyzes the conversion of geranylgeranyl diphosphate (GGPP) to ent-copalyl diphosphate (CPP).[\[3\]](#)[\[5\]](#)
- ent-kaurene synthase (KS): This enzyme is responsible for the subsequent conversion of CPP to ent-kaurene.[\[3\]](#)[\[5\]](#)

By inhibiting these enzymes, AMO-1618 effectively halts the production of ent-kaurene, a critical precursor for all gibberellins. This leads to a reduction in the endogenous levels of bioactive GAs, resulting in the characteristic growth-retardant effects.

The following diagram illustrates the early stages of the gibberellin biosynthesis pathway and the specific points of inhibition by AMO-1618.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Quaternary Ammonium Compounds: A Chemical Class of Emerging Concern - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. Gibberellin Signaling: Biosynthesis, Catabolism, and Response Pathways - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 5. [jkip.kit.edu](https://www.jkip.kit.edu) [[jkip.kit.edu](https://www.jkip.kit.edu)]
- To cite this document: BenchChem. [An In-depth Technical Guide to AMO-1618: Chemical Structure and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1667252#what-is-the-chemical-structure-of-amo-1618>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com